

DEET's effect on mosquito lactic acid and carbon dioxide detection

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *N,N-Bis((~2-H_5_)ethyl)-3-methylbenzamide*

Cat. No.: B564380

[Get Quote](#)

An In-depth Technical Guide on the Effects of DEET on Mosquito Lactic Acid and Carbon Dioxide Detection

Abstract

N,N-Diethyl-meta-toluamide (DEET) is the most widely used insect repellent, offering long-lasting protection against a variety of arthropods, including mosquitoes. Its efficacy is largely attributed to its ability to disrupt the mosquito's olfactory system, thereby impairing their ability to locate a host. This technical guide provides a detailed examination of the molecular mechanisms by which DEET affects the detection of two crucial host cues: lactic acid and carbon dioxide. It synthesizes findings from key studies, presenting quantitative data, detailed experimental protocols, and visual representations of the underlying biological pathways and experimental workflows. This document is intended for researchers, scientists, and professionals in the fields of entomology, neurobiology, and drug development.

Introduction

Mosquitoes rely on a sophisticated olfactory system to detect chemical cues emitted by their hosts. Among the most important of these are carbon dioxide (CO₂), a primary long-range attractant, and lactic acid, a key component of human sweat that acts as a shorter-range attractant. The ability of DEET to interfere with the detection of these cues is central to its repellent properties. This guide delves into the specific interactions of DEET with the olfactory receptor neurons (ORNs) responsible for sensing lactic acid and CO₂.

DEET's Impact on Lactic Acid Detection

DEET has been shown to modulate the response of CquiOR32, an olfactory receptor in the southern house mosquito, *Culex quinquefasciatus*, that is sensitive to lactic acid.

Quantitative Data: DEET's Effect on Lactic Acid Receptors

The following table summarizes the dose-dependent inhibitory effect of DEET on the response of CquiOR32 to lactic acid.

Compound	Concentration (M)	Response (Spikes/sec \pm SEM)	Inhibition (%)	Reference
Lactic Acid	10^{-4}	105.3 ± 8.7	0	
Lactic Acid + DEET	$10^{-4} + 10^{-4}$	45.1 ± 5.2	57.2	
Lactic Acid + DEET	$10^{-4} + 10^{-3}$	25.6 ± 3.9	75.7	
Lactic Acid + DEET	$10^{-4} + 10^{-2}$	10.2 ± 2.1	90.3	

Table 1: Inhibition of CquiOR32 lactic acid response by DEET in *Xenopus* oocytes.

Experimental Protocol: Two-Electrode Voltage Clamp (TEVC) Electrophysiology

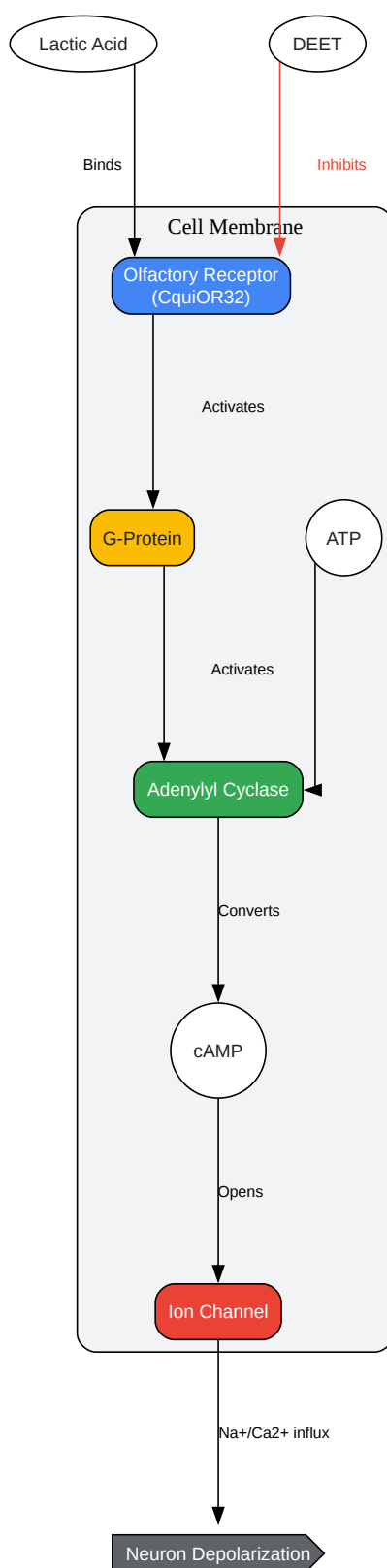
The functional characterization of olfactory receptors is often performed using the *Xenopus laevis* oocyte expression system.

Methodology:

- **Oocyte Preparation:** Oocytes are surgically removed from female *Xenopus laevis* frogs and treated with collagenase to remove the follicular membrane.

- **cRNA Injection:** Oocytes are injected with cRNA encoding the olfactory receptor of interest (e.g., CquiOR32) and a G-protein subunit.
- **Incubation:** Injected oocytes are incubated for 3-7 days at 18°C to allow for protein expression.
- **Electrophysiological Recording:**
 - An oocyte is placed in a recording chamber and perfused with a buffer solution.
 - Two microelectrodes, one for voltage clamping and one for current recording, are inserted into the oocyte.
 - The oocyte is clamped at a holding potential (e.g., -80 mV).
- **Odorant Application:** A solution containing the odorant (e.g., lactic acid) with or without the test compound (e.g., DEET) is perfused over the oocyte.
- **Data Analysis:** The resulting inward current, indicative of receptor activation, is recorded and analyzed.

Signaling Pathway: Lactic Acid Detection and DEET Inhibition



[Click to download full resolution via product page](#)

Caption: DEET's inhibitory effect on the lactic acid signaling pathway.

DEET's Effect on Carbon Dioxide Detection

Mosquitoes detect CO₂ through a heteromeric receptor complex composed of three gustatory receptors: Gr1, Gr2, and Gr3, which are expressed in capitate peg sensilla on the maxillary palps. DEET has been shown to act as a behavioral repellent to CO₂ and to modulate the activity of CO₂-sensitive neurons.

Quantitative Data: DEET's Impact on CO₂-Sensing Neurons

The following table summarizes the effect of DEET on the firing rate of CO₂-sensitive neurons in *Aedes aegypti* mosquitoes.

Stimulus	Concentration	Neuronal Firing Rate (Spikes/s \pm SEM)	Reference
Air (Control)	-	15.2 \pm 1.8	
CO ₂	5%	158.4 \pm 12.3	
DEET	10 ⁻²	22.1 \pm 2.5	
CO ₂ + DEET	5% + 10 ⁻²	125.7 \pm 10.9	

Table 2: Electrophysiological response of *Ae. aegypti* cpA neurons to CO₂ in the presence of DEET.

Experimental Protocol: Single Sensillum Recording (SSR)

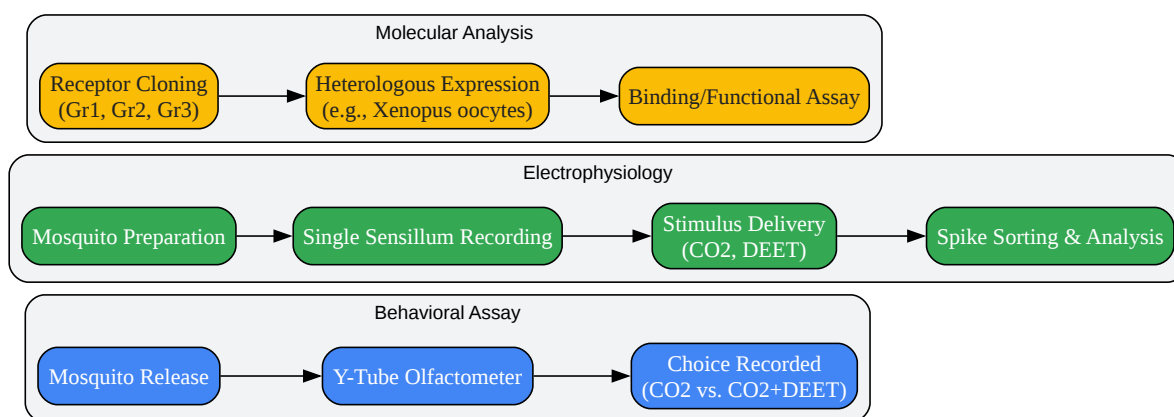
SSR is a technique used to measure the electrical activity of individual olfactory receptor neurons housed within a single sensillum.

Methodology:

- **Mosquito Preparation:** A mosquito is immobilized, and the maxillary palp is exposed and stabilized.

- **Electrode Placement:**
 - A reference electrode (e.g., a silver wire) is inserted into the mosquito's eye or another part of the body.
 - A recording electrode (a sharp-tipped glass capillary filled with saline) is inserted into the base of a capitae peg sensillum.
- **Stimulus Delivery:** A continuous stream of humidified air is passed over the antenna. Puffs of air containing a known concentration of CO₂ and/or DEET are injected into the airstream.
- **Data Acquisition:** The electrical signals (action potentials) from the neuron are amplified, filtered, and recorded.
- **Data Analysis:** The number of spikes in a given time window before, during, and after the stimulus is counted to determine the neuron's response.

Experimental Workflow: Investigating DEET's Effect on CO₂ Detection



[Click to download full resolution via product page](#)

- To cite this document: BenchChem. [DEET's effect on mosquito lactic acid and carbon dioxide detection]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b564380#deet-s-effect-on-mosquito-lactic-acid-and-carbon-dioxide-detection]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com